

Technical Guide: Isotopic Labeling of Trelagliptin for Metabolic Studies

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Compound of Interest

Compound Name: Trelagliptin-13C-d3

Cat. No.: B10814708

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C and Stable Isotope Labeled Trelagliptin (SYR-472) Author: Senior Application Scientist, Metabolic Profiling Division[1]

Executive Summary

Trelagliptin (Zafatek/SYR-472) is a long-acting Dipeptidyl Peptidase-4 (DPP-4) inhibitor distinguished by its once-weekly dosing regimen.[1] Unlike daily DPP-4 inhibitors (e.g., Sitagliptin, Alogliptin), Trelagliptin's pharmacokinetic profile is characterized by a slow elimination half-life (

hours) and high renal excretion (~76% unchanged).[1]

For drug development professionals, this presents unique challenges and opportunities in isotopic labeling.[1] The high stability of the scaffold simplifies the selection of radiolabeling sites for mass balance studies but demands rigorous internal standard (IS) design for LC-MS/MS to avoid cross-talk during ultra-trace quantification over the extended dosing interval.

This guide details the strategic selection of labeling positions, synthetic routes for

C and Deuterium (

H) isotopologues, and their application in ADME (Absorption, Distribution, Metabolism, Excretion) and bioanalytical workflows.[\[1\]](#)

Part 1: Strategic Selection of Labeling Positions

The fidelity of metabolic data depends entirely on the biological stability of the isotopic label. For Trelagliptin, we must distinguish between Radio-labeling (for tracking) and Stable-labeling (for quantification).[\[1\]](#)

Radio-labeling (¹⁴C) for Mass Balance

Objective: Track the drug-related material (DRM) through excretion pathways and tissue distribution (QWBA).[\[1\]](#)

- Primary Locus: The Benzonitrile Carbon (

C-CN)[\[1\]](#)

- Rationale: The 4-fluorobenzonitrile moiety is metabolically robust.[\[1\]](#) While hydrolysis of nitriles to amides/acids is possible, Trelagliptin is largely excreted unchanged.[\[1\]](#) Labeling the nitrile carbon is synthetically accessible via nucleophilic substitution with Cu

CN or K

CN.[\[1\]](#)

- Secondary Locus: The Uracil Core (C2 or C4)

- Rationale: The pyrimidine-2,4-dione (uracil) ring is the central scaffold.[\[1\]](#) Labeling here guarantees that the tag remains with the primary pharmacophore even if N-dealkylation occurs at the piperidine or benzyl linkage.[\[1\]](#)

Stable Isotope Labeling (SIL) for Bioanalysis

Objective: Create an Internal Standard (IS) for LC-MS/MS that co-elutes with the analyte but resolves in mass.

- Locus: The Aminopiperidine Ring (

H

)

- Rationale: The 3-aminopiperidine moiety is solvent-exposed and amenable to deuteration.

[\[1\]](#) A

-label on the piperidine ring provides a mass shift of +4 Da, sufficient to avoid isotopic overlap with the natural M+2 isotopes of chlorine (if present in reagents) or natural carbon distribution.

- Caution: Avoid labeling positions adjacent to the amine if oxidative deamination is a suspected metabolic route, although this is minor for Trelagliptin.[\[1\]](#)

Part 2: Synthetic Methodologies

The following protocols describe the synthesis of the critical isotopologues.

Synthesis of C-Trelagliptin (Nitrile Label)

This route introduces the label early in the convergence using

C-Cyanation.[\[1\]](#)

Protocol:

- Precursor Preparation: Start with 2-bromo-5-fluorotoluene.[\[1\]](#)[\[2\]](#)
- Radical Bromination: React with NBS (N-bromosuccinimide) and AIBN to form 2-bromo-5-fluorobenzyl bromide.[\[1\]](#)
- Isotopic Incorporation: React the benzyl bromide with Cu

CN in DMF at reflux. This installs the

C-nitrile group and simultaneously displaces the aromatic bromide (Rosenmund–von Braun reaction variant).[\[1\]](#)

- Note: This step is high-risk; strictly anhydrous conditions are required to prevent hydrolysis.[\[1\]](#)

- Coupling: The resulting

C-labeled benzyl halide is coupled with 3-methyl-6-chlorouracil.[1]

- Final Substitution: The 6-chloro group is displaced by (R)-3-aminopiperidine to yield

C-Trelagliptin.[1]

Synthesis of SIL-Trelagliptin (-IS)

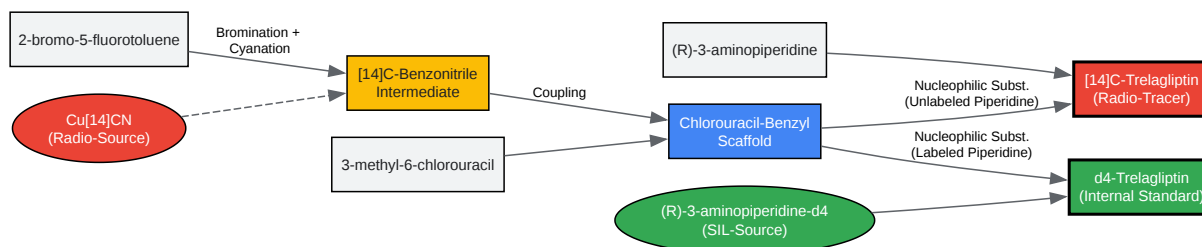
This route utilizes a pre-labeled piperidine block.[1]

Protocol:

- Core Synthesis: Prepare the 2-[(6-chloro-3-methyl-2,4-dioxo-pyrimidin-1-yl)methyl]-4-fluorobenzonitrile scaffold (unlabeled).
- Label Introduction: React the core with (R)-3-aminopiperidine-
- Purification: Isolate the product as the succinate salt to match the pharmaceutical form.

Visualization of Synthetic Logic

The following diagram illustrates the convergent synthesis and isotope insertion points.



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Caption: Convergent synthesis showing the insertion of

C (Red path) vs. Deuterium (Green path).

Part 3: Metabolic Profiling & ADME Workflows

Given Trelagliptin's high renal clearance (76%), the primary goal of ADME studies is to confirm "mass balance"—ensuring that the remaining ~24% is accounted for (feces/minor metabolites) and that no reactive metabolites are formed.

Quantitative Whole Body Autoradiography (QWBA)

Purpose: Determine tissue distribution and potential accumulation (critical for once-weekly drugs).^[1]

Protocol:

- Dosing: Administer a single oral dose of C-Trelagliptin (100 $\mu\text{Ci/kg}$) to Long-Evans rats (pigmented).^[1]
- Sectioning: At time points (1 week), sacrifice and freeze animals in carboxymethylcellulose (CMC) blocks.
- Imaging: Section at 30 μm thickness. Expose to phosphor imaging plates for 48-72 hours.^[1]
- Analysis: Quantify radioactivity in key tissues (Kidney, Liver, Pancreas).
 - Success Criteria: Radioactivity in the kidney should correlate with the high urinary excretion.^[1] Lack of retention in melanin-rich tissues (uvea tract) indicates low risk of phototoxicity.^[1]

Mass Balance Study (Human/Animal)

Table 1: Sample Collection & Processing for Mass Balance

Matrix	Collection Window	Processing Method	Analysis Mode
Plasma	0 – 168 hrs	Protein precipitation (ACN:MeOH 3:[1]1)	LSC (Total Radioactivity) + LC- MS (Parent)
Urine	0 – 168 hrs	Centrifugation + Dilution	Radio-HPLC (Metabolite Profiling)
Feces	0 – 168 hrs	Homogenization in 50% MeOH	Combustion Analysis (LSC)
Bile	0 – 24 hrs (Rats)	Direct injection	Radio-HPLC

LSC: Liquid Scintillation Counting; ACN: Acetonitrile.[1]

Part 4: Bioanalytical Quantification (LC-MS/MS)

For PK studies supporting clinical trials, a validated method using the SIL-Trelagliptin is required.[1]

Method Parameters[1][5][6][7]

- Instrument: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+).
- Ionization: Electrospray Ionization (ESI), Positive Mode.[1]
- Column: C18 Reverse Phase (e.g., Waters XSelect CSH, 2.1 x 50mm).[1]
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[1]
 - B: 0.1% Formic Acid in Acetonitrile.[1]

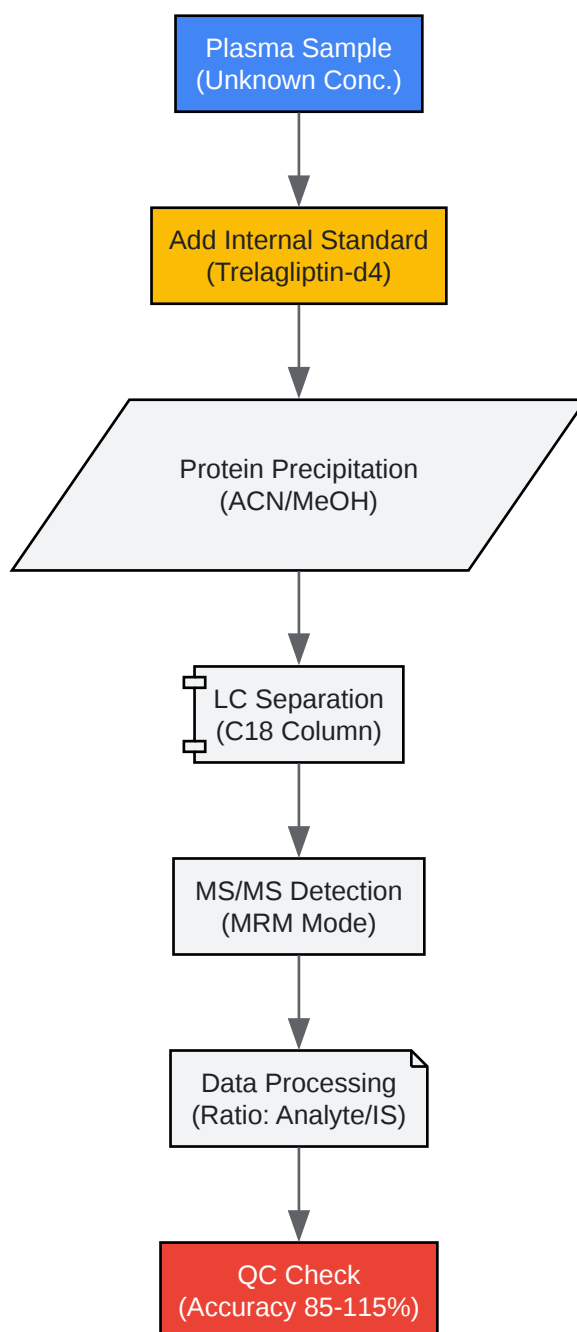
MRM Transitions

The following transitions are recommended for high specificity.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Rationale
Trelagliptin	358.2	134.1	35	Cleavage of fluorobenzyl moiety
Trelagliptin-d4	362.2	138.1	35	Mass shift retained on fragment

Analytical Workflow Diagram

The following logic flow ensures rigorous data integrity during sample analysis.



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Caption: LC-MS/MS workflow utilizing Trelagliptin-d4 for normalization.

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